

Essential Safety and Logistics for Handling 4-Morpholinecarbonyl Chloride

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Compound of Interest

Compound Name: 4-Morpholinecarbonyl chloride

Cat. No.: B047336

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For researchers, scientists, and drug development professionals, the safe handling of reactive chemical reagents is paramount. This document provides immediate, essential safety protocols and logistical plans for the use of **4-Morpholinecarbonyl chloride** (CAS No: 15159-40-7), a compound recognized for its utility in organic synthesis and its potential hazards.^{[1][2]} Adherence to these guidelines is critical for ensuring laboratory safety and operational integrity.

Hazard Identification and Classification

4-Morpholinecarbonyl chloride is classified as a hazardous substance with the following primary concerns:

- Skin Irritation (Category 2): Causes skin irritation.^{[3][4]}
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.^{[3][4]}
- Carcinogenicity (Category 2): Suspected of causing cancer.^{[3][4]}
- Reactivity: Reacts violently with water.^{[3][5]} It may also be corrosive to metals.^[6]

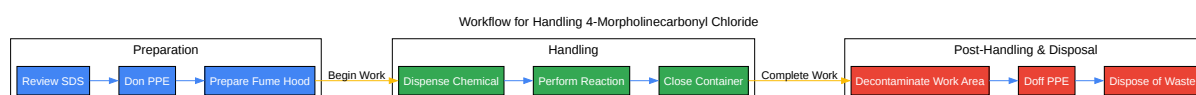
Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Morpholinecarbonyl chloride** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C5H8ClNO2
Molecular Weight	149.58 g/mol [3]
Appearance	Clear colorless to light yellow liquid[3]
Boiling Point	137-138 °C / 33 mmHg (lit.)[3]
Density	1.282 g/mL at 25 °C (lit.)[3]
Flash Point	113 °C (235.4 °F) - closed cup
Refractive Index	n20/D 1.498 (lit.)[3]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **4-Morpholinecarbonyl chloride** is crucial to minimize exposure and prevent incidents. The following workflow outlines the necessary steps from preparation to post-handling procedures.



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Caption: A flowchart illustrating the key stages of handling **4-Morpholinecarbonyl chloride**.

Preparation

- Review the Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **4-Morpholinecarbonyl chloride**. [3]

- Personal Protective Equipment (PPE): Don the appropriate PPE as detailed in the table below.
- Engineering Controls: All work must be conducted in a well-ventilated chemical fume hood.
[1] Ensure that an eyewash station and safety shower are readily accessible.[7]

Handling

- Dispensing: Handle in minimal quantities.[1] Use only in an atmosphere of inert gas to prevent reaction with moisture. Keep the container tightly closed when not in use.[3]
- Reaction Setup: When setting up reactions, ensure all glassware is dry to avoid violent reactions with water.
- Avoid Inhalation and Contact: Avoid breathing fumes and prevent contact with skin, eyes, and clothing.[3]

Post-Handling

- Decontamination: Thoroughly wash hands and any exposed skin after handling.[3]
Decontaminate the work area and any equipment used.
- Doffing PPE: Remove PPE carefully to avoid cross-contamination.

Personal Protective Equipment (PPE)

The following table summarizes the mandatory PPE for handling **4-Morpholinecarbonyl chloride**.

Body Part	Protection	Specification
Eyes/Face	Safety Goggles, Face Shield	Chemical splash-resistant safety glasses or goggles with side protection are required. A face shield may be necessary for certain operations.[3]
Skin	Gloves, Lab Coat	Wear appropriate protective gloves and clothing to prevent skin exposure.[3][7]
Respiratory	Respirator	If engineering controls are insufficient, use a NIOSH- or CEN-certified respirator.[1][3]
Footwear	Closed-toed Shoes	At a minimum, wear a laboratory coat and close-toed footwear.[3]

Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen and seek medical aid.[3]
Skin Contact	Immediately flush the skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[3]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[3]

In case of a spill, prevent further leakage if it is safe to do so. Absorb the spill with inert material and place it into a suitable disposal container.[3] Do not let the product enter drains or waterways.[3]

Disposal Plan

Proper disposal of **4-Morpholinecarbonyl chloride** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Classification:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations for complete and accurate classification.[3]
- **Disposal Method:** Dispose of the contents and container to an approved waste disposal plant.[3][6] Do not reuse empty containers.[3]
- **Contaminated Clothing:** Take off contaminated clothing and wash it before reuse.[3] If heavily contaminated, dispose of it as hazardous waste.

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